

Synonyms and alternative names for Isonicotinaldehyde

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Compound of Interest

Compound Name: Isonicotinaldehyde 2-pyridin

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An In-depth Technical Guide to Isonicotinaldehyde

This technical guide provides a comprehensive overview of Isonicotinaldehyde, also known as 4-Pyridinecarboxaldehyde, tailored for researchers, scientists, and professionals in drug development. It covers the compound's nomenclature, physicochemical properties, synthesis protocols, and its role as a versatile intermediate in the development of therapeutic agents.

Synonyms and Alternative Names

Isonicotinaldehyde is known by a variety of names in scientific literature and chemical databases. Understanding these synonyms is crucial for comprehensive literature searches and material sourcing.

Type	Name
Systematic Name	Pyridine-4-carbaldehyde
Common Names	Isonicotinaldehyde
4-Pyridinecarboxaldehyde	
Isonicotinic aldehyde	
4-Formylpyridine	
p-Pyridinealdehyde	
Pyridine-4-aldehyde	
4-Pyridylaldehyde	
4-Pyridinecarbaldehyde	
p-Formylpyridine	
Registry Number	NSC 8953

Physicochemical Properties

The physical and chemical properties of Isonicotinaldehyde are fundamental to its handling, storage, and application in chemical synthesis.

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₅ NO	[1][2][3]
Molar Mass	107.112 g·mol ⁻¹	[1][2]
Appearance	Colorless to yellowish or slight brown liquid	[1][2][4]
Density	1.137 g/mL at 20 °C	[1][4]
Melting Point	-4 °C to 4 °C	[2][4]
Boiling Point	198 °C (471 K) at 760 mmHg	[2][4]
71-73 °C at 10 mmHg	[1]	
Flash Point	77.8 °C (172.0 °F)	[3]
Solubility	Soluble in water and ether	[1][4]
Acidity (pKa)	4.72	[2]
Refractive Index (n _{20/D})	1.544	[1]
CAS Number	872-85-5	[3][5]

Experimental Protocols

Isonicotinaldehyde serves as a key starting material in numerous synthetic pathways. Below are detailed methodologies for its synthesis and its use in preparing a biologically relevant derivative.

A common industrial method for producing Isonicotinaldehyde is the catalytic oxidation of 4-picoline.[6]

- Reactants: 4-picoline, Air
- Catalyst: Vanadium-Molybdenum (V-Mo) catalyst
- Apparatus: Fixed-bed reactor, heating mantle, gas flow controllers, condenser, collection flask.

Methodology:

- The V-Mo catalyst bed is packed into the fixed-bed reactor and heated to a constant temperature of 400°C.
- A gaseous mixture of 4-picoline and air is prepared. The concentration of 4-picoline in the air stream is carefully controlled to remain below the lower explosion limit.
- The reactant gas mixture is passed through the heated catalyst layer.
- The oxidation reaction occurs on the surface of the catalyst, converting 4-picoline to 4-Pyridinecarboxaldehyde (Isonicotinaldehyde).
- The product stream exiting the reactor is cooled using a condenser.
- The condensed liquid, primarily Isonicotinaldehyde along with any unreacted starting material and byproducts, is collected in a flask.
- The crude product is then purified, typically through distillation under reduced pressure, to yield pure Isonicotinaldehyde.

This protocol describes the synthesis of a thiosemicarbazone derivative, a class of compounds investigated for their corrosion inhibition and biological activities.[\[6\]](#)

- Reactants: Isonicotinaldehyde, Thiosemicarbazide
- Solvent: Ethanol or a similar protic solvent
- Apparatus: Round-bottom flask, reflux condenser, magnetic stirrer, heating mantle, filtration apparatus.

Methodology:

- Dissolve equimolar amounts of Isonicotinaldehyde and thiosemicarbazide in a minimal amount of warm ethanol in a round-bottom flask.
- Add a few drops of a suitable acid catalyst (e.g., concentrated sulfuric acid or glacial acetic acid) to the mixture.

- Equip the flask with a reflux condenser and heat the mixture to reflux with continuous stirring for 2-4 hours.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, allow the reaction mixture to cool to room temperature. The product will often precipitate out of the solution.
- If precipitation is slow, the mixture can be cooled further in an ice bath or a small amount of cold water can be added to induce crystallization.
- Collect the solid product by vacuum filtration and wash it with a small amount of cold ethanol to remove any unreacted starting materials.
- Dry the purified 4-pyridinecarboxaldehyde thiosemicarbazone product, typically in a vacuum oven.

Role in Drug Development and Chemical Synthesis

Isonicotinaldehyde is a pivotal building block in medicinal chemistry and materials science. Its pyridine ring and aldehyde functional group allow for a wide range of chemical transformations.

Isonicotinaldehyde is structurally related to Isoniazid (Isonicotinic acid hydrazide), a first-line antibiotic for the treatment of tuberculosis.[7] Isoniazid is a prodrug activated by the mycobacterial enzyme KatG. The activated form inhibits the synthesis of mycolic acids, which are essential components of the mycobacterial cell wall.[7] The study of Isonicotinaldehyde and its derivatives is therefore highly relevant to the development of new antitubercular drugs.

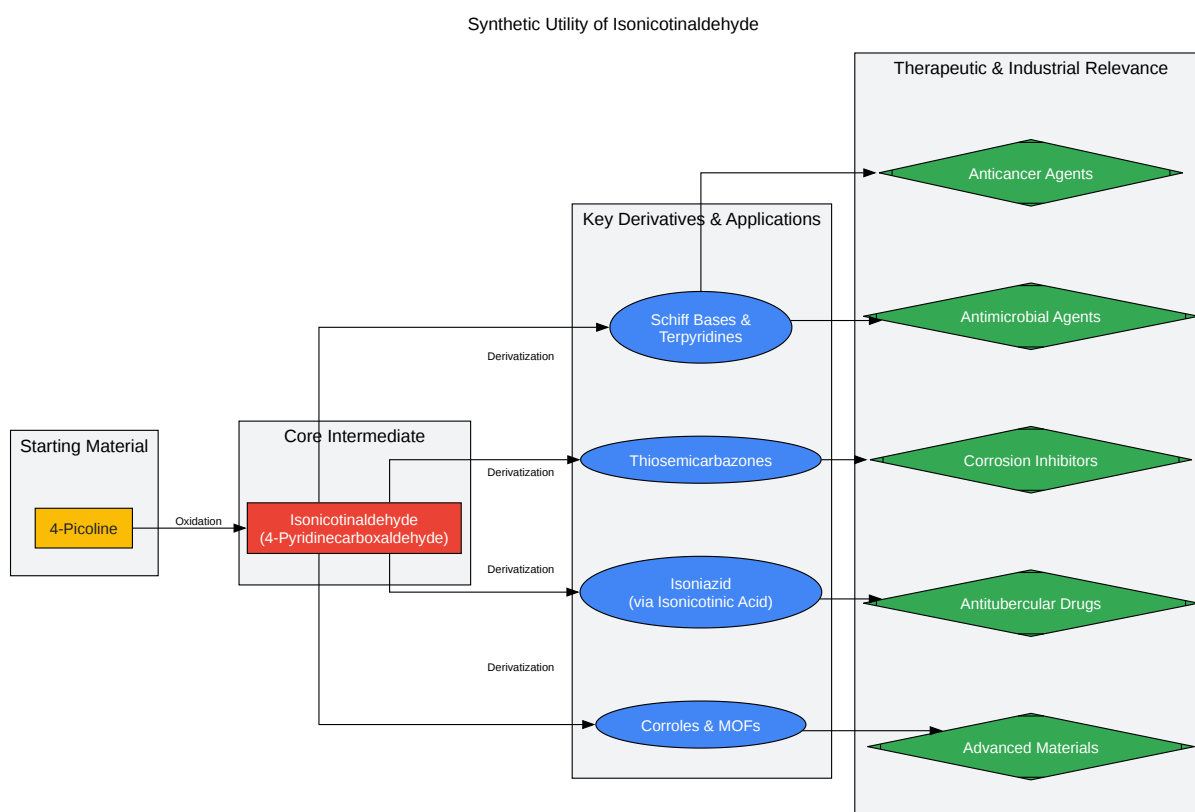
The reactivity of the aldehyde group makes Isonicotinaldehyde an excellent precursor for synthesizing a variety of complex molecules with potential therapeutic applications:

- **Anticancer and Antimicrobial Agents:** It is used to synthesize 4'-Pyridyl terpyridines, which have shown potential as anticancer and antimicrobial agents.[6]
- **Enzyme Inhibitors:** Pyridine carboxylic acid isomers, including the isonicotinic scaffold, have been foundational in developing a multitude of drugs, including enzyme inhibitors with nanomolar potency.[8]

- Schiff Base Ligands: It readily forms Schiff bases, which can be used as ligands in the synthesis of metal-organic frameworks (MOFs) or as biologically active molecules themselves.[3]

Visualized Workflows and Pathways

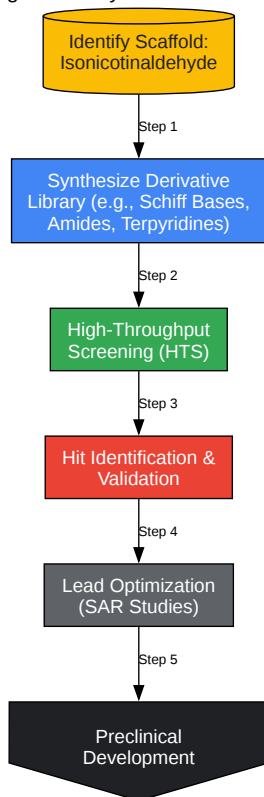
The following diagrams, rendered using Graphviz, illustrate key logical and synthetic workflows involving Isonicotinaldehyde.



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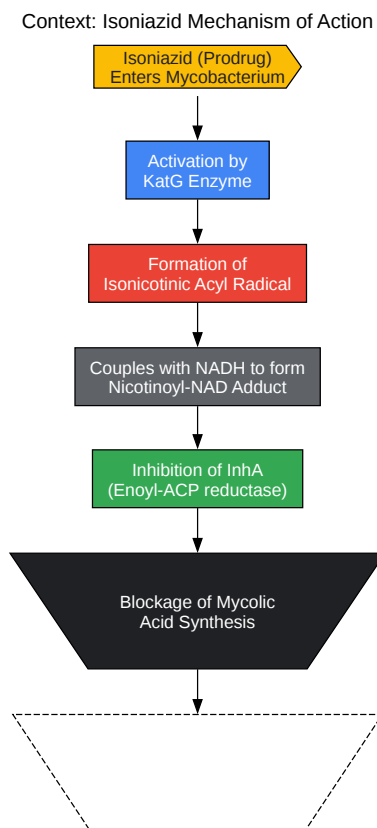
Caption: Synthetic pathways from 4-Picoline to diverse applications.

Drug Discovery Workflow Example



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Caption: A logical workflow for drug discovery using a core scaffold.



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Caption: Simplified pathway for Isoniazid's antitubercular action.

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